

An In-depth Technical Guide to the Thermochemical Properties of Allethrolone

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Compound of Interest

Compound Name: Allethrolone

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Abstract

Allethrolone, a key chiral intermediate in the synthesis of pyrethroid insecticides such as allethrin, plays a crucial role in the development of effective and stereospecific pest control agents. A thorough understanding of its thermochemical properties is essential for process optimization, safety assessment, and the development of stable formulations. This technical guide provides a comprehensive overview of the known physical properties of **Allethrolone**, outlines detailed experimental protocols for the determination of its thermochemical characteristics, and presents a visualization of the relevant biological pathway associated with the final product, allethrin. Despite an extensive literature search, specific experimental or computational thermochemical data for **Allethrolone**, such as the standard enthalpy of formation and combustion, remain unquantified in publicly accessible research. This guide highlights this significant data gap and provides methodologies for future research to elucidate these critical parameters.

Introduction

Allethrolone, chemically known as 4-hydroxy-3-methyl-2-(2-propen-1-yl)-2-cyclopenten-1-one, is a five-membered ring compound containing a ketone, a hydroxyl group, and an allyl side chain. Its stereochemistry is of paramount importance as it dictates the insecticidal efficacy of the resulting pyrethroid esters. The synthesis of specific stereoisomers of allethrin, for instance, relies on the use of enantiomerically pure forms of **allethrolone**.

The thermochemical properties of a substance, such as its enthalpy of formation, heat of combustion, and heat capacity, are fundamental to understanding its energetic stability and reactivity. This data is critical for:

- Process Safety and Hazard Analysis: Predicting the exothermic potential of synthesis and decomposition reactions.
- Reaction Engineering: Optimizing reaction conditions and reactor design.
- Formulation Development: Assessing the long-term stability of **Allethrolone** and its derivatives under various storage conditions.
- Computational Modeling: Providing essential parameters for molecular modeling and simulation studies.

This guide aims to consolidate the available information on **Allethrolone**'s properties and provide a framework for the experimental determination of its thermochemical data.

Physicochemical Properties of Allethrolone

While direct thermochemical data is scarce, the fundamental physicochemical properties of **Allethrolone** have been established. These are summarized in the table below. For comparative purposes, data for the related, simpler compound, cyclopentanone, is also provided.

Property	Allethrolone	Cyclopentanone
Molecular Formula	$C_9H_{12}O_2$	C_5H_8O
Molecular Weight	152.19 g/mol	84.12 g/mol
Appearance	Solid powder	Colorless liquid
CAS Number	29605-88-7	120-92-3
Standard Enthalpy of Formation (liquid)	Data not available	$-239.3 \pm 1.3 \text{ kJ/mol}$
Standard Enthalpy of Combustion (liquid)	Data not available	$-2873.1 \pm 1.2 \text{ kJ/mol}$

Thermochemical Properties: A Data Gap

A comprehensive search of scientific literature and chemical databases reveals a notable absence of experimentally determined or computationally predicted thermochemical data for **Allethrolone**. This includes critical parameters such as:

- Standard Enthalpy of Formation ($\Delta_f H^\circ$): The enthalpy change when one mole of the compound is formed from its constituent elements in their standard states.
- Standard Enthalpy of Combustion ($\Delta_c H^\circ$): The enthalpy change when one mole of the compound undergoes complete combustion with oxygen under standard conditions.
- Heat Capacity (Cp): The amount of heat required to raise the temperature of a given amount of the substance by one degree Celsius.
- Enthalpies of Phase Transitions: Enthalpy of fusion (melting), vaporization (boiling), and sublimation.

The absence of this data presents a significant challenge for detailed process safety assessments and the development of robust computational models for reactions involving **Allethrolone**. The experimental protocols outlined in the subsequent section provide a clear path for future research to address this knowledge gap.

Experimental Protocols for Thermochemical Analysis

To determine the thermochemical properties of **Allethrolone**, established calorimetric techniques can be employed. The following sections detail the methodologies for key experiments.

Determination of the Enthalpy of Combustion via Bomb Calorimetry

Objective: To measure the heat of combustion of **Allethrolone** at constant volume, from which the standard enthalpy of combustion can be calculated.

Apparatus:

- Isoperibol bomb calorimeter (e.g., Parr 6200 Series)
- Oxygen cylinder with pressure regulator
- Pellet press
- Analytical balance (± 0.1 mg)
- Ignition wire (e.g., platinum or nichrome)
- Benzoic acid (certified standard for calibration)
- Crucible (quartz or stainless steel)
- High-precision thermometer or temperature probe

Procedure:

- Calibration of the Calorimeter:
 - A pellet of approximately 1 g of benzoic acid is accurately weighed and placed in the crucible.
 - A 10 cm piece of ignition wire is attached to the electrodes of the bomb head, with the wire in contact with the pellet.
 - The bomb is assembled and purged with oxygen to remove atmospheric nitrogen.
 - The bomb is then charged with high-purity oxygen to a pressure of 30 atm.
 - The sealed bomb is placed in the calorimeter bucket containing a precisely known mass of water (typically 2000 g).
 - The calorimeter is assembled, and the initial temperature is recorded for a few minutes to establish a baseline.
 - The sample is ignited, and the temperature is recorded at regular intervals until a stable final temperature is reached.

- The heat capacity of the calorimeter (C_{cal}) is calculated using the known heat of combustion of benzoic acid.
- Combustion of **Allethrolone**:
 - A pellet of **Allethrolone** (approximately 0.5-0.8 g) is accurately weighed and subjected to the same procedure as the benzoic acid standard.
 - The temperature change upon combustion is recorded.
 - The heat released by the combustion of **Allethrolone** is calculated using the previously determined heat capacity of the calorimeter.
 - Corrections are applied for the heat of formation of nitric acid (from residual nitrogen) and sulfuric acid (if sulfur is present), and for the heat of combustion of the ignition wire.
 - The constant volume heat of combustion (ΔU_c) is determined.
 - The standard enthalpy of combustion (ΔH_c°) is then calculated from ΔU_c using the relationship $\Delta H = \Delta U + \Delta n_g RT$, where Δn_g is the change in the number of moles of gas in the combustion reaction.

Determination of Heat Capacity and Phase Transitions via Differential Scanning Calorimetry (DSC)

Objective: To measure the heat capacity of **Allethrolone** as a function of temperature and to determine the enthalpy of any phase transitions (e.g., melting).

Apparatus:

- Differential Scanning Calorimeter (e.g., TA Instruments Q2000)
- Hermetically sealed aluminum pans
- Inert gas supply (e.g., nitrogen)
- Certified reference materials for calibration (e.g., indium, zinc)

Procedure:

- **Instrument Calibration:**
 - The temperature and heat flow of the DSC instrument are calibrated using certified reference materials with known melting points and enthalpies of fusion (e.g., indium).
- **Sample Preparation:**
 - A small, accurately weighed sample of **Allethrolone** (typically 5-10 mg) is placed in an aluminum DSC pan.
 - The pan is hermetically sealed to prevent any loss of volatile components. An empty sealed pan is used as a reference.
- **DSC Analysis:**
 - The sample and reference pans are placed in the DSC cell.
 - A controlled temperature program is initiated under a constant flow of inert gas. A typical program would involve an initial isothermal period, followed by a linear heating ramp (e.g., 10 °C/min) over the desired temperature range, and a final isothermal period.
 - The differential heat flow between the sample and the reference is recorded as a function of temperature.
- **Data Analysis:**
 - The resulting DSC thermogram is analyzed to determine:
 - Heat Capacity (Cp): Calculated from the heat flow signal in a region with no thermal events.
 - Melting Point (Tm): The temperature at which the endothermic melting peak occurs.
 - Enthalpy of Fusion (ΔH_m): The integral of the melting peak, which represents the energy required to melt the sample.

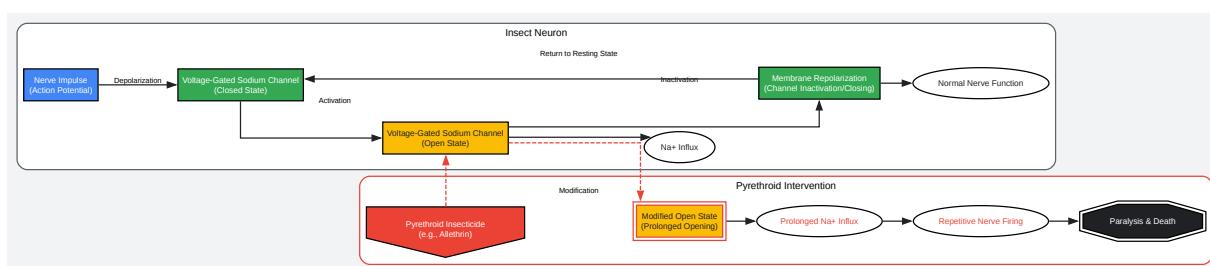
- Thermal Decomposition: The onset temperature of any exothermic or endothermic events associated with decomposition.

Biological Signaling Pathway

Allethrolone is a precursor to pyrethroid insecticides like allethrin. The primary mode of action of pyrethroids is the disruption of the nervous system of insects by targeting voltage-gated sodium channels.^{[1][2]} These channels are crucial for the propagation of nerve impulses.

Pyrethroids bind to the voltage-gated sodium channels, preventing them from closing normally after a nerve impulse.^[1] This leads to a prolonged influx of sodium ions, causing repetitive nerve discharges and eventual paralysis of the insect.^[1]

Below is a diagram illustrating the mechanism of action of pyrethroid insecticides on insect voltage-gated sodium channels.



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Mechanism of pyrethroid insecticide action on voltage-gated sodium channels.

Conclusion

Allethrolone is a cornerstone in the synthesis of several commercially important pyrethroid insecticides. While its synthesis and stereochemistry are well-documented, a significant gap exists in the scientific literature concerning its fundamental thermochemical properties. This guide has provided the necessary theoretical background and detailed experimental protocols to enable researchers to determine these vital parameters. The elucidation of **Allethrolone**'s enthalpy of formation, combustion, and its thermal stability profile will undoubtedly contribute to safer and more efficient manufacturing processes, as well as more stable product formulations. Furthermore, understanding the mechanism of action of the resulting pyrethroid insecticides, as visualized in this guide, is crucial for the development of new and improved pest control agents and for managing insecticide resistance. It is hoped that this guide will stimulate further research into the thermochemical characteristics of this important chemical intermediate.

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